

Silver Tetrafluoroborate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Silver tetrafluoroborate

Cat. No.: B077574

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CAS Number: 14104-20-2

This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals on **silver tetrafluoroborate** (AgBF_4). It covers its fundamental properties, applications in organic synthesis, detailed experimental protocols, and safety considerations.

Core Properties and Data

Silver tetrafluoroborate is a white, crystalline solid that is soluble in polar organic solvents and water.^[1] It is widely utilized in inorganic and organometallic chemistry. The following table summarizes its key quantitative data:

Property	Value	Reference(s)
CAS Number	14104-20-2	[1]
Molecular Formula	AgBF ₄	[1]
Molecular Weight	194.67 g/mol	[1]
Appearance	White to pale brown crystalline powder	
Melting Point	70-73 °C (decomposes)	
Solubility	Soluble in water, acetonitrile, and other polar organic solvents.[1]	
Density	3.125 g/cm ³	

Applications in Research and Drug Development

Silver tetrafluoroborate is a versatile reagent and catalyst in a multitude of organic reactions, primarily due to its character as a Lewis acid and its ability to act as a halide abstractor.

Key Applications Include:

- **Lewis Acid Catalysis:** It is employed to catalyze a variety of reactions, including Diels-Alder, Friedel-Crafts, and other cycloaddition reactions.
- **Halide Abstraction:** The high affinity of the silver(I) ion for halides drives reactions by precipitating the corresponding silver halide, thereby generating reactive cationic intermediates. This is a cornerstone of its utility.
- **Glycosylation Reactions:** It serves as a potent promoter in chemical glycosylation, facilitating the formation of glycosidic bonds, a critical process in the synthesis of complex carbohydrates and glycoconjugates relevant to drug development.
- **Cyclization and Rearrangement Reactions:** AgBF₄ catalyzes various intramolecular cyclization and rearrangement reactions to construct complex molecular architectures.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **silver tetrafluoroborate**.

Silver Tetrafluoroborate-Promoted Glycosylation

This protocol details the use of **silver tetrafluoroborate** as a promoter for the activation of glycosyl donors.

Materials:

- Glycosyl donor (e.g., glycosyl bromide)
- Glycosyl acceptor
- **Silver tetrafluoroborate** (AgBF_4)
- Anhydrous dichloromethane (DCM) as solvent
- Molecular sieves (4 Å)
- Inert atmosphere (e.g., argon or nitrogen)

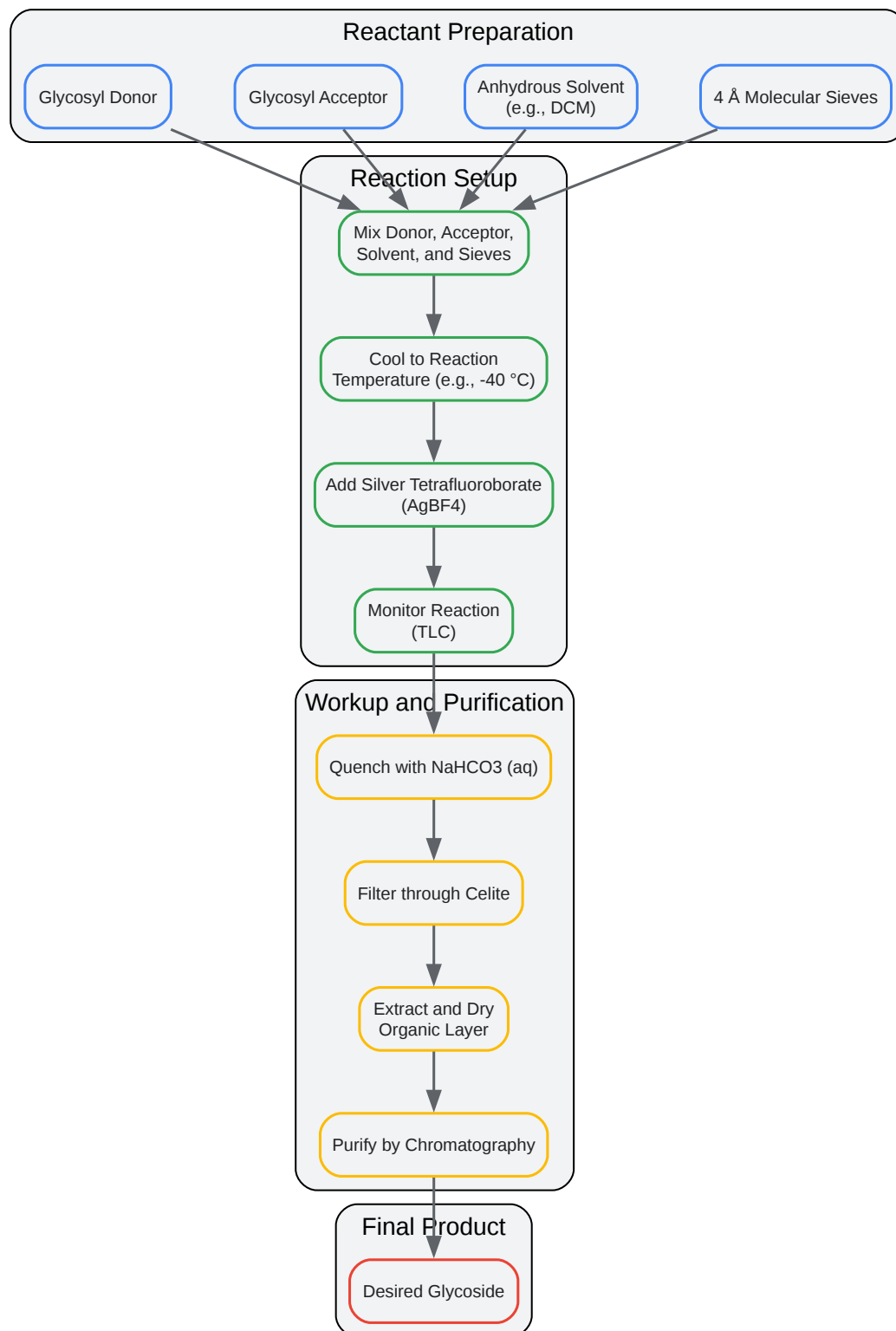
Procedure:

- To a solution of the glycosyl donor (1.0 eq) and glycosyl acceptor (1.2 eq) in anhydrous DCM under an inert atmosphere, add freshly activated 4 Å molecular sieves.
- Stir the mixture at room temperature for 30 minutes.
- Cool the reaction mixture to the desired temperature (e.g., $-40\text{ }^{\circ}\text{C}$).
- Add **silver tetrafluoroborate** (1.5 eq) to the mixture in one portion.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.

- Allow the mixture to warm to room temperature and then filter it through a pad of Celite.
- Wash the Celite pad with DCM.
- Combine the organic layers and wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired glycoside.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for a **silver tetrafluoroborate**-catalyzed glycosylation reaction.

Workflow for AgBF₄-Catalyzed Glycosylation[Click to download full resolution via product page](#)

Caption: General workflow for a glycosylation reaction catalyzed by **silver tetrafluoroborate**.

Safety and Handling

Silver tetrafluoroborate is a corrosive and moisture-sensitive compound. It should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All manipulations should be carried out in a well-ventilated fume hood. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS).

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References

- 1. Silver tetrafluoroborate - Wikipedia [en.wikipedia.org]
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